

C.I. Reactive Red 2: A Comprehensive Technical Guide for Scientific Professionals

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: C.I. Reactive red 2

CAS No.: 12226-03-8

Cat. No.: B083879

[Get Quote](#)

An In-depth Exploration of the Chemical Architecture, Physicochemical Properties, and Reactive Mechanism of a Key Azo Dye

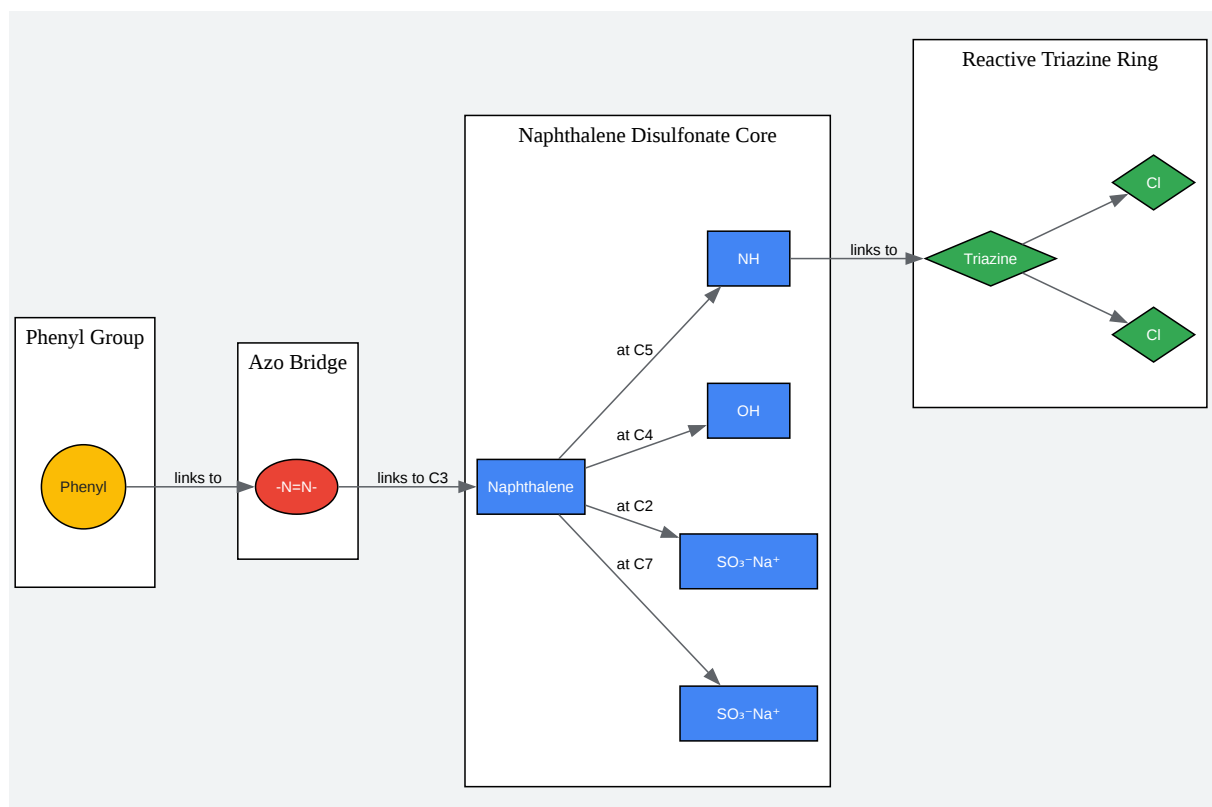
As a cornerstone in the palette of reactive dyes, **C.I. Reactive Red 2** holds a significant position in the textile industry and various scientific applications. This guide, intended for researchers, scientists, and drug development professionals, provides a detailed examination of its molecular identity, core properties, mechanism of action, and the broader implications of its use, particularly concerning environmental remediation.

Molecular Identification and Chemical Structure

C.I. Reactive Red 2, a monoazo dye, is chemically identified as disodium;5-[(4,6-dichloro-1,3,5-triazin-2-yl)amino]-4-hydroxy-3-phenyldiazenyl)naphthalene-2,7-disulfonate.[1][2] Its structure is characterized by a central azo group (-N=N-) linking a phenyl ring to a substituted naphthalene disulfonate system. A key functional component is the dichlorotriazine ring, which imparts its reactive nature.[1][2]

The presence of sulfonate groups ($-\text{SO}_3^-$) renders the dye highly soluble in water, a critical property for its application in aqueous dyeing processes.[3][4] The complex aromatic structure is responsible for its vibrant red hue.

Chemical Structure of **C.I. Reactive Red 2**:



[Click to download full resolution via product page](#)

Caption: Molecular components of **C.I. Reactive Red 2**.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **C.I. Reactive Red 2** is paramount for its effective application and for developing remediation strategies.

Property	Value	Source(s)
IUPAC Name	disodium;5-[(4,6-dichloro-1,3,5-triazin-2-yl)amino]-4-hydroxy-3-phenyldiazenylnaphthalene-2,7-disulfonate	[1][2]
CAS Number	17804-49-8	[1][2][5]
C.I. Number	18200	[6][7]
Molecular Formula	C ₁₉ H ₁₀ Cl ₂ N ₆ Na ₂ O ₇ S ₂	[1][2][6]
Molecular Weight	615.33 g/mol	[1][2][8]
Appearance	Purplish-red powder	[3][6]
Solubility in Water (20°C)	60 g/L	[3][6]
Solubility in Water (50°C)	160 g/L	[6]
λ _{max}	538 nm	[8]
Synonyms	Procion Red MX-5B, Reactive Brilliant Red 5BS, Chemictive Brilliant Red 5B	[1]

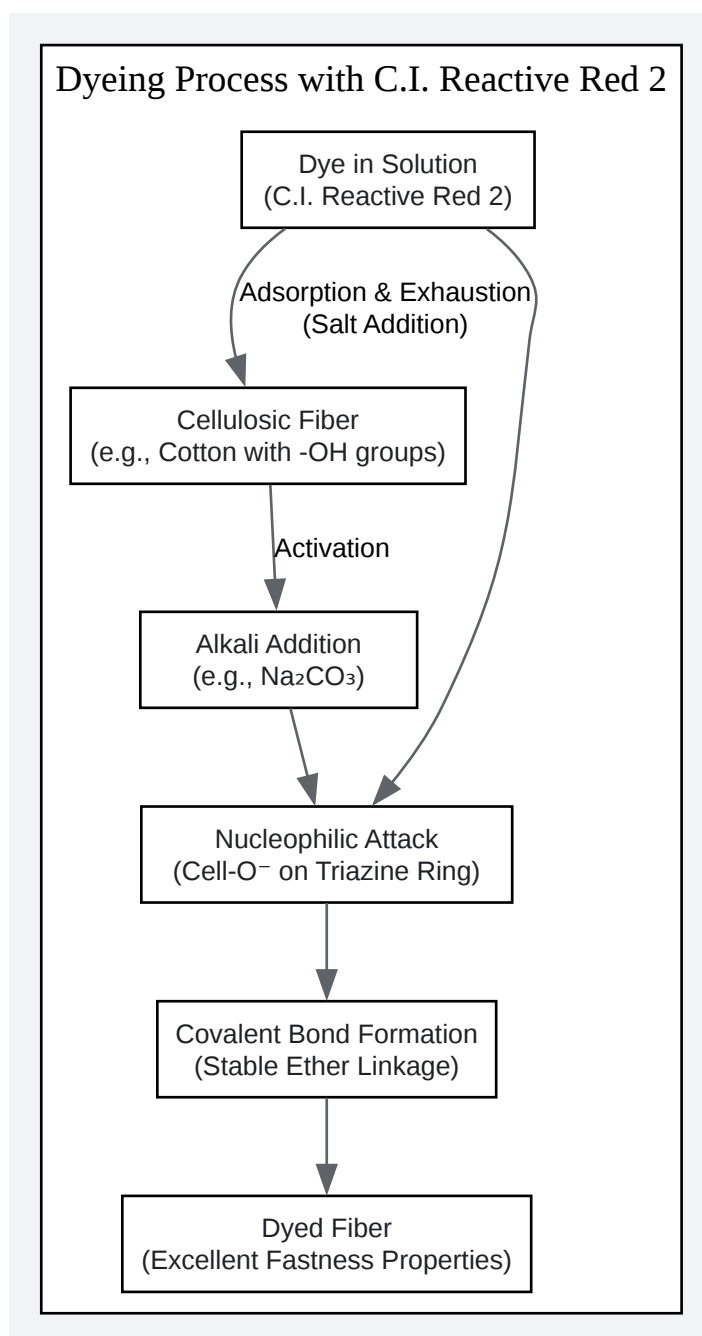
Mechanism of Action: Covalent Bond Formation

C.I. Reactive Red 2 belongs to the class of reactive dyes, which are distinguished by their ability to form strong, covalent bonds with the substrate.[2][5][9] This characteristic imparts excellent wash and light fastness to the dyed materials.[2][5] The primary target for these dyes are cellulosic fibers such as cotton, which possess abundant hydroxyl (-OH) groups.[10][11]

The dyeing process is a two-stage mechanism:

- **Adsorption and Exhaustion:** Initially, the dye is adsorbed onto the fiber surface from the aqueous solution. The addition of an electrolyte, typically sodium chloride or sodium sulfate, reduces the solubility of the dye and promotes its migration from the solution to the fiber.[9][10]

- Fixation (Covalent Bonding): In the presence of an alkali, such as sodium carbonate, the hydroxyl groups on the cellulose fibers are deprotonated to form highly nucleophilic cellulosate ions (Cell-O^-).^{[9][12]} These ions then attack the electrophilic carbon atoms of the dichlorotriazine ring in the dye molecule, leading to a nucleophilic substitution reaction where a chlorine atom is displaced.^{[2][13]} This results in the formation of a stable ether linkage between the dye and the fiber.^[14]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. C.I. Reactive Red 2 | C19H10Cl2N6Na2O7S2 | CID 28781 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Buy C.I. Reactive red 2 | 17804-49-8 [smolecule.com]
- 3. benchchem.com [benchchem.com]
- 4. Buy Reactive red 243 | 158571-46-1 [smolecule.com]
- 5. CAS 17804-49-8: C.I. Reactive Red 2 | CymitQuimica [cymitquimica.com]
- 6. worlddyevariety.com [worlddyevariety.com]
- 7. dyeschemical.com [dyeschemical.com]
- 8. scbt.com [scbt.com]
- 9. textilementor.com [textilementor.com]
- 10. alfa-chemistry.com [alfa-chemistry.com]
- 11. pubs.acs.org [pubs.acs.org]
- 12. taylorandfrancis.com [taylorandfrancis.com]
- 13. researchgate.net [researchgate.net]
- 14. textilelearner.net [textilelearner.net]
- To cite this document: BenchChem. [C.I. Reactive Red 2: A Comprehensive Technical Guide for Scientific Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b083879/docs#c-i-reactive-red-2-a-comprehensive-technical-guide-for-scientific-professionals>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)